

Application Note: Fabrication of Organic Electronic Devices using 1,6-Dimethylphenazine

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Compound of Interest

Compound Name: 1,6-Dimethylphenazine

Cat. No.: B13115416

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Executive Summary

1,6-Dimethylphenazine (1,6-DMP) represents a class of redox-active organic molecules (ROMs) characterized by a nitrogen-containing heteroaromatic core. Unlike its widely studied isomer 5,10-dimethylphenazine (which is N-alkylated), 1,6-DMP retains the redox-active imine nitrogens (

) available for reversible reduction, while the methyl groups at the 1,6-positions provide steric modulation and solubility enhancement.

This guide details the fabrication protocols for two distinct device architectures where 1,6-DMP serves as the critical active material:

- Non-Aqueous Organic Redox Flow Batteries (NA-RFBs): Utilizing 1,6-DMP as a high-stability anolyte material.
- Organic Thin-Film Transistors (OTFTs) / OLEDs: Utilizing 1,6-DMP as a vacuum-deposited n-type electron transport layer.

Material Properties & Mechanistic Insight

Molecular Architecture & Redox Logic

The phenazine core undergoes a reversible two-electron reduction. In aprotic solvents (non-aqueous), 1,6-DMP reduces in two discrete one-electron steps to the radical anion and then the dianion.

- Redox Potential:

V vs.

(in MeCN).

- LUMO Level:

to

eV (making it an electron acceptor).

- Solubility: High solubility in Acetonitrile (MeCN) and Dimethoxyethane (DME) due to the asymmetry introduced by the 1,6-methyl substitution, which disrupts strong stacking in the solid state compared to unsubstituted phenazine.

Purification Protocol (Critical)

For electronic applications, commercial purity (often 95-97%) is insufficient. Impurities act as charge traps in OTFTs and irreversible side-reaction sites in RFBs.

Protocol: Gradient Sublimation

- Load: Place crude 1,6-DMP in the source zone of a three-zone tube furnace.
- Vacuum: Evacuate to
Torr.
- Temperature Profile:
 - Source Zone:

(Sublimation point).

- Gradient Zone:

(Crystallization).

- Cold Trap: Liquid

- Harvest: Collect the bright yellow/orange crystals from the gradient zone. Discard the dark residue (source) and volatile impurities (cold trap).

Application 1: Non-Aqueous Organic Redox Flow Battery (NA-RFB)

Rationale: 1,6-DMP is deployed as the anolyte (negative electrolyte) due to its low reduction potential. It pairs well with a high-potential catholyte (e.g., derivatized ferrocene or phenothiazine) to create a high-voltage organic battery (

V cell voltage).

Electrolyte Preparation

Objective: Create a 0.1 M active species solution with high ionic conductivity.

Component	Material	Concentration	Function
Solvent	Acetonitrile (MeCN)	N/A	High dielectric constant, wide electrochemical window.
Salt	TBAPF (Tetrabutylammonium hexafluorophosphate)	0.5 M	Supporting electrolyte for ionic conductivity.
Active Species	1,6-Dimethylphenazine	0.1 M - 0.5 M	Redox active energy storage material (Anolyte).

Step-by-Step Mixing:

- Drying: Dry MeCN over activated 3Å molecular sieves for 24 hours (ppm).
- Dissolution: In an Argon-filled glovebox (ppm), dissolve TBAPF in MeCN. Stir until clear.
- Active Material: Add purified 1,6-DMP. Sonicate for 10 minutes to ensure complete dissolution.
- Degassing: Although mixed in a glovebox, ensure no microbubbles exist before pumping.

Flow Cell Assembly

Hardware: Lab-scale flow cell (e.g., 5 cm

active area).

- Membrane: Use an Anion Exchange Membrane (AEM) (e.g., Fumasep FAA-3). Note: Cation exchange membranes (Nafion) are less suitable here as they permit crossover of the cationic counter-ions () too freely or swell excessively in organic solvents.
- Electrodes: Carbon felt (e.g., SGL 29AA), thermally treated at in air for 24h to increase hydrophilicity and surface area.
- Assembly Stack: End plate
Current Collector
Graphite Plate
Gasket/Carbon Felt
Membrane
Gasket/Carbon Felt
... (Repeat).
- Torque: Tighten bolts to 4 Nm to ensure 20-30% compression of the carbon felt.

Electrochemical Testing Workflow

System: Peristaltic pump + Potentiostat.

- Flow Rate: Set to 20-60 mL/min.
- OCV Check: Monitor Open Circuit Voltage. Should be near 0 V initially (discharged state).
- Charging (Reduction of 1,6-DMP):
 - Apply constant current density (e.g., 20 mA/cm).
 - Cut-off voltage: Determined by the Catholyte/Anolyte pair (typically 2.3 V upper limit).

- Discharging (Oxidation):
 - Discharge to 0.5 V cut-off.
- Data Analysis: Calculate Coulombic Efficiency (CE =) and Capacity Utilization.

Application 2: n-Type Organic Thin-Film Transistor (OTFT)

Rationale: While less common than pentacene, phenazines are electron-deficient. 1,6-DMP can function as an n-channel semiconductor or an electron transport layer (ETL) in OLEDs. This protocol describes a Bottom-Gate Top-Contact (BGTC) OTFT fabrication.

Substrate Preparation

Substrate: Heavily doped n++ Si wafer (Gate) with 300 nm thermal SiO

(Dielectric).

- Cleaning: Bath sonication sequence: Deionized Water
Acetone
Isopropanol (10 min each).
- Activation: UV-Ozone treatment for 15 minutes to generate surface -OH groups.
- SAM Treatment (Critical):
 - Immerse substrate in a solution of OTS-18 (Octadecyltrichlorosilane) in Toluene (10 mM) for 30 mins.
 - Why? Passivates electron traps (-OH groups) on SiO
and induces vertical molecular packing of 1,6-DMP for improved mobility.
 - Rinse with pure Toluene and bake at

for 20 min.

Physical Vapor Deposition (PVD)

Equipment: Thermal Evaporator (Vacuum

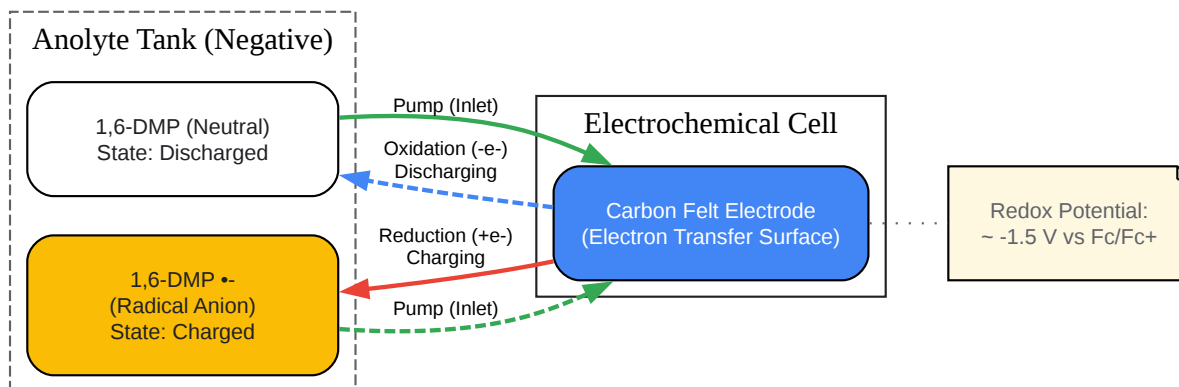
Torr).

- Source Loading: Load sublimed 1,6-DMP into a Quartz or Alumina crucible.
- Deposition:
 - Rate: 0.2 - 0.5 Å/s (Slow rate promotes large grain growth).
 - Substrate Temperature: Keep at Room Temperature or slightly elevated () to improve crystallinity.
 - Thickness: Target 40-50 nm.
- Metallization (Source/Drain):
 - Deposit Aluminum (Al) or Calcium/Aluminum (Ca/Al).
 - Why Al? The work function of Al (eV) matches the LUMO of 1,6-DMP (eV) better than Gold (eV), lowering the electron injection barrier.

Visualization of Workflows

Diagram: Non-Aqueous Redox Flow Battery Logic

This diagram illustrates the chemical cycling of 1,6-DMP at the anode side during charge/discharge.

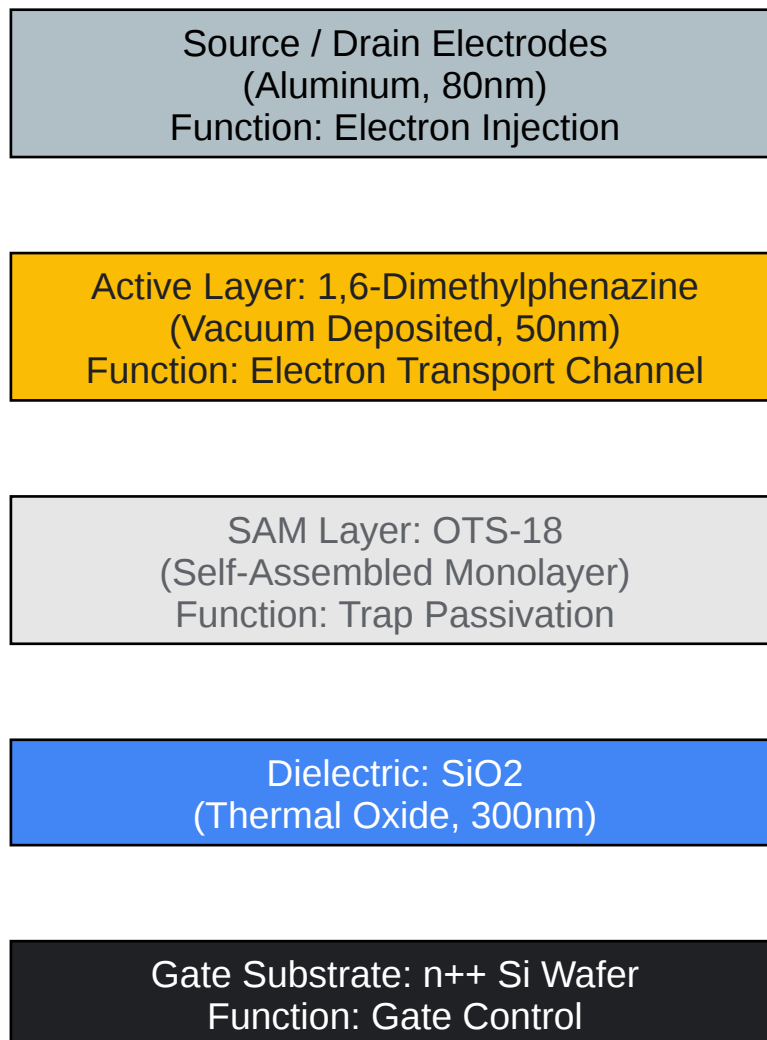


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Caption: Cyclic flow mechanism of 1,6-DMP in the anolyte circuit. Green arrows indicate fluid transport; Red/Blue indicate electrochemical state changes.

Diagram: n-Type OTFT Device Stack

This diagram details the layer-by-layer architecture for the solid-state application.



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Caption: Cross-sectional architecture of a Bottom-Gate Top-Contact (BGTC) OTFT utilizing 1,6-DMP.

Characterization & Troubleshooting

Key Performance Metrics

Parameter	Method	Target Value (1,6-DMP)
Redox Potential	Cyclic Voltammetry (CV)	V (vs Fc/Fc)
Diffusion Coeff.	Rotating Disk Electrode	cm /s
Electron Mobility	OTFT Saturation Regime	cm /V s
Solubility	Saturation in MeCN	M

Troubleshooting Guide

- Issue: Low Coulombic Efficiency in RFB (< 95%)
 - Cause: Oxygen contamination or water ingress. The radical anion of phenazine is sensitive to .
 - Fix: Re-dry solvents and check glovebox atmosphere (ppm).
- Issue: No Field Effect in OTFT
 - Cause: High injection barrier.
 - Fix: Switch source/drain metal from Gold (Au) to Aluminum (Al) or Silver (Ag) to match the LUMO level. Ensure OTS layer is not too thick (insulating).

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